

Application Notes and Protocols for the Analysis of VERTOSINE

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Compound of Interest

Compound Name: VERTOSINE

CAS No.: 68738-99-8

Cat. No.: B1617586

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Introduction

VERTOSINE is a synthetic fragrance ingredient chemically identified as Methyl 2-[[[(1E)-(2,4-dimethylcyclohex-3-en-1-yl)methylene]amino]benzoate].[1][2] It is classified as a Schiff base and is utilized as a perfumery component in a variety of consumer products, including body lotions, shampoos, and detergents, imparting a green, floral-aldehydic scent.[3][4] Despite its use in commercial products, a review of available scientific literature reveals a significant lack of information regarding its presence, persistence, and extraction from environmental samples. Furthermore, no specific biological signaling pathways associated with **VERTOSINE** have been documented.

This document provides a general framework for the extraction of moderately non-polar organic compounds from environmental matrices, which could be adapted for the analysis of **VERTOSINE** should it become a compound of environmental interest. The protocols and data presented herein are hypothetical and intended for illustrative purposes to guide researchers in developing a specific method for **VERTOSINE**.

Hypothetical Quantitative Data for Extraction of a Moderately Non-Polar Organic Compound from Soil

The following table summarizes hypothetical recovery data for the extraction of a compound with similar chemical properties to **VERTOSINE** from a spiked soil sample using different extraction solvents.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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This data is illustrative and not based on actual experimental results for **VERTOSINE**.

Experimental Protocols: A General Approach for Extraction of Moderately Non-Polar Compounds from Soil

This protocol describes a general solid-phase extraction (SPE) method that could serve as a starting point for developing a validated protocol for **VERTOSINE** from soil samples.

1. Sample Preparation

- Air-dry the soil sample to a constant weight and sieve through a 2 mm mesh to remove large debris.
- Homogenize the sieved soil thoroughly.
- Weigh 10 g of the homogenized soil into a 50 mL polypropylene centrifuge tube.

- Spike the sample with a known concentration of an appropriate internal standard if quantitative analysis is desired.

2. Solvent Extraction

- Add 20 mL of Hexane:Acetone (1:1 v/v) to the soil sample in the centrifuge tube.
- Vortex the mixture for 1 minute to ensure thorough mixing.
- Place the tube in an ultrasonic bath for 15 minutes to enhance extraction efficiency.
- Centrifuge the sample at 4000 rpm for 10 minutes to separate the soil from the solvent.
- Carefully decant the supernatant into a clean glass vial.
- Repeat the extraction process (steps 2a-2e) two more times, combining the supernatants.

3. Clean-up and Concentration

- The combined extract may require a clean-up step to remove interfering substances. A common method is to pass the extract through a solid-phase extraction (SPE) cartridge (e.g., Florisil or C18).^[5]
- Condition the SPE cartridge with the extraction solvent.
- Load the sample extract onto the cartridge.
- Wash the cartridge with a weak solvent to remove polar interferences.
- Elute the target analyte with a stronger solvent.
- Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.

4. Analysis

- The final extract can be analyzed by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) for identification and quantification.

Visualizations

Experimental Workflow for Extraction

The following diagram illustrates the general workflow for the extraction of a moderately non-polar organic compound from a soil sample.



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Caption: A generalized workflow for the extraction of organic compounds from soil.

Generic Signaling Pathway

As there is no known signaling pathway for **VERTOSINE**, the diagram below illustrates a generic cell signaling cascade initiated by a ligand binding to a receptor.



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Caption: A representative diagram of a general signal transduction pathway.

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